Introduction: The Prominence of the Pyrazolo[1,5-a]pyrimidine Scaffold

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Methyl-2-phenyl-pyrazolo[1,5-a]pyrimidin-7-ol*
CAS No.:	*65774-92-7*
Cat. No.:	*B2389263*

Get Quote

The pyrazolo[1,5-a]pyrimidine framework is a fused heterocyclic system that has garnered significant attention in medicinal chemistry, establishing itself as a "privileged scaffold."[1] This class of N-heterocyclic compounds, characterized by a rigid, planar structure combining pyrazole and pyrimidine rings, serves as a versatile foundation for designing novel therapeutic agents.[1][2] Its synthetic accessibility allows for extensive structural modifications, leading to a wide array of pharmacological activities.[1][3]

Derivatives of this scaffold are integral to several approved drugs and clinical candidates, demonstrating properties such as sedative, anxiolytic, and anti-inflammatory effects.[2][4][5] In contemporary drug discovery, they are most notably explored as potent inhibitors of various protein kinases, which are crucial regulators of cellular signaling pathways often dysregulated in diseases like cancer.[2] The scaffold's ability to be tailored for high-potency inhibition of targets such as Cyclin-Dependent Kinases (CDKs), Tropomyosin Receptor Kinases (Trks), and Phosphoinositide 3-Kinases (PI3Ks) underscores its therapeutic promise.[6][7][8]

This guide focuses on a specific, yet foundational, derivative: **5-Methyl-2-phenyl-pyrazolo[1,5-a]pyrimidin-7-ol**. We will provide a detailed examination of its chemical structure, a

© 2026 BenchChem. All rights reserved.

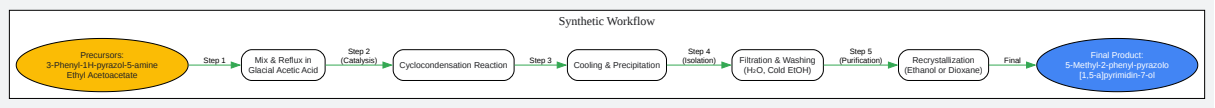
comprehensive protocol for its synthesis, methods for its structural characterization, and an exploration of its biological significance and potential applications in drug development.

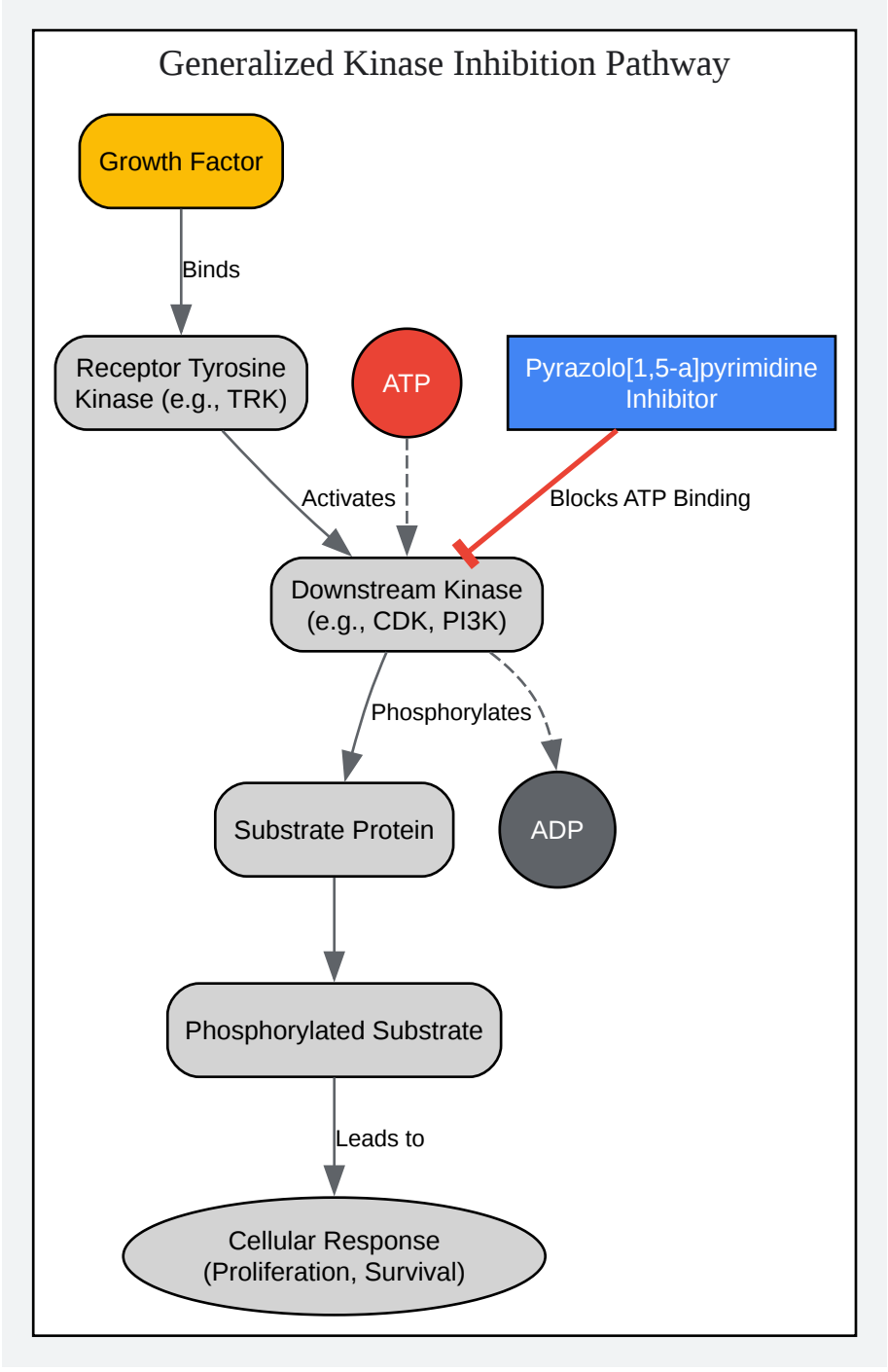
PART 1: Chemical Structure and Physicochemical Properties

The core of **5-Methyl-2-phenyl-pyrazolo[1,5-a]pyrimidin-7-ol** is a bicyclic aromatic system. The structure is characterized by a phenyl group at position 2, a methyl group at position 5, and a hydroxyl group at position 7. The fused pyrazole and pyrimidine rings are nearly coplanar, which provides a rigid framework for interaction with biological targets.[9]

A critical feature of this molecule is the potential for keto-enol tautomerism involving the 7-hydroxyl group and the adjacent carbonyl, existing in equilibrium between the 7-ol (enol) form and the 4,7-dihydro-7-one (keto) form. For the purpose of this guide, we will primarily refer to the -ol nomenclature, while acknowledging this important isomeric relationship.

© 2026 BenchChem. All rights reserved.





© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. encyclopedia.pub [encyclopedia.pub]
- 2. Advances in pyrazolo[1,5-a]pyrimidines: synthesis and their role as protein kinase inhibitors in cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. NMR-Verified Dearomatization of 5,7-Substituted Pyrazolo[1,5-a]pyrimidines | MDPI [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. Design, Synthesis and Molecular Modeling of Pyrazolo[1,5-a]pyrimidine Derivatives as Dual Inhibitors of CDK2 and TRKA Kinases with Antiproliferative Activity [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. 7-Chloro-5-methyl-2-phenylpyrazolo[1,5-a]pyrimidine - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction: The Prominence of the Pyrazolo[1,5-a]pyrimidine Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2389263/docs#introduction-the-prominence-of-the-pyrazolo-1-5-a-pyrimidine-scaffold]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.